

# N-(5-amino-2-methylphenyl)acetamide material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: *N*-(5-amino-2-methylphenyl)acetamide

Cat. No.: B181758

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## Technical Guide: N-(5-amino-2-methylphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **N-(5-amino-2-methylphenyl)acetamide** (CAS No: 5434-30-0), a key intermediate in various chemical syntheses. The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

## Chemical and Physical Properties

**N-(5-amino-2-methylphenyl)acetamide** is a solid organic compound with the molecular formula  $C_9H_{12}N_2O$ .<sup>[1][2]</sup> Its chemical structure features an acetamide group and an amino group attached to a toluene backbone.

Property	Value	Source
CAS Number	5434-30-0	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O	[1][2][3]
Molecular Weight	164.21 g/mol	[1][3]
Purity	98%	[1]
Physical Form	Solid	[1]
Melting Point	141 °C	
Boiling Point	362.123 °C at 760 mmHg	
Alternate Names	5'-Amino-2'-methylacetanilide, 2-acetylamino-4-aminotoluene, N-(3-amino-6-methylphenyl) acetamide, 3-acetamido-4- methylaniline	[2][3]

## Hazard Identification and Safety Precautions

While specific hazard classification for **N-(5-amino-2-methylphenyl)acetamide** is not readily available in the provided search results, general precautions for handling chemical compounds of this nature should be observed. Many related acetamide compounds are suspected of causing cancer.[4][5]

## Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is recommended when handling **N-(5-amino-2-methylphenyl)acetamide**:

Equipment	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear impervious, flame-resistant clothing and protective gloves.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation occurs.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of personnel.

Procedure	Protocol
Handling	Handle in a well-ventilated area. Avoid the formation of dust and aerosols. Use non-sparking tools to prevent electrostatic discharge. Avoid contact with skin and eyes. <sup>[6]</sup>
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. <sup>[6]</sup> Recommended storage temperature is 2-8°C. Keep away from foodstuffs and incompatible materials. <sup>[6]</sup>

## Experimental Protocols: Emergency Procedures

Detailed experimental protocols for specific applications of **N-(5-amino-2-methylphenyl)acetamide** are not available in the provided safety data sheets. However, established protocols for handling emergencies are outlined below.

### First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air.[6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with water.[6]
Eye Contact	Rinse with pure water for at least 15 minutes.[6]
Ingestion	Rinse mouth with water.[6]

## Fire-Fighting Measures

In case of a fire involving **N-(5-amino-2-methylphenyl)acetamide**, the following procedures should be followed.

Measure	Protocol
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
Protective Actions	Firefighters should wear a self-contained breathing apparatus if necessary.[6]

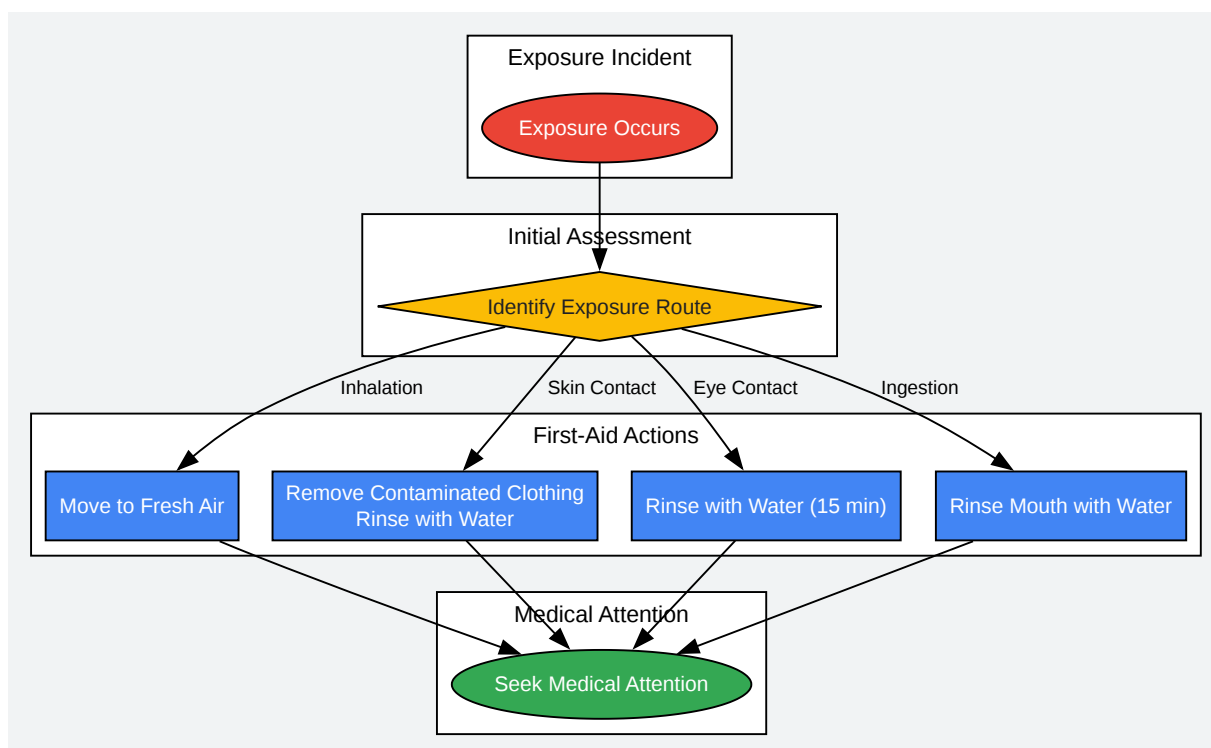
## Accidental Release Measures

For accidental spills or releases, the following containment and cleanup protocol is recommended.

Step	Protocol
Personal Precautions	Avoid dust formation.[6]
Environmental Precautions	Prevent further spillage or leakage if it is safe to do so.[6]
Containment and Cleanup	Collect the spilled material and arrange for disposal.[6]

## Visualized Workflow: Emergency Response

The following diagram illustrates the logical workflow for responding to an accidental exposure to **N-(5-amino-2-methylphenyl)acetamide**.



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